

Essential Safety and Operational Guide for Handling 1-Methoxy-1-methylcyclohexane

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Compound of Interest

Compound Name: 1-Methoxy-1-methylcyclohexane


Cat. No.: B14676444

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **1-Methoxy-1-methylcyclohexane**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety Information

1-Methoxy-1-methylcyclohexane is a flammable liquid and requires careful handling to prevent ignition and exposure. Key safety data is summarized below.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 3)		Warning	H226: Flammable liquid and vapour

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. The following table outlines the recommended PPE for handling **1-Methoxy-1-methylcyclohexane**.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Neoprene Gloves	Provides splash resistance. For prolonged contact, consider heavier-duty gloves. Always inspect gloves for integrity before use.
Eye Protection	Safety Glasses with Side Shields or Goggles	Protects against splashes and vapors.
Respiratory Protection	NIOSH-approved Respirator with Organic Vapor Cartridges ^{[1][2][3][4][5]}	Required when handling outside of a fume hood or in poorly ventilated areas.
Protective Clothing	Flame-Retardant Lab Coat	Protects against splashes and potential flash fires.

Glove Compatibility for Ethers

While specific breakthrough time data for **1-Methoxy-1-methylcyclohexane** is limited, the following table provides data for similar ethers to guide glove selection. Breakthrough times indicate the time it takes for the chemical to permeate the glove material.

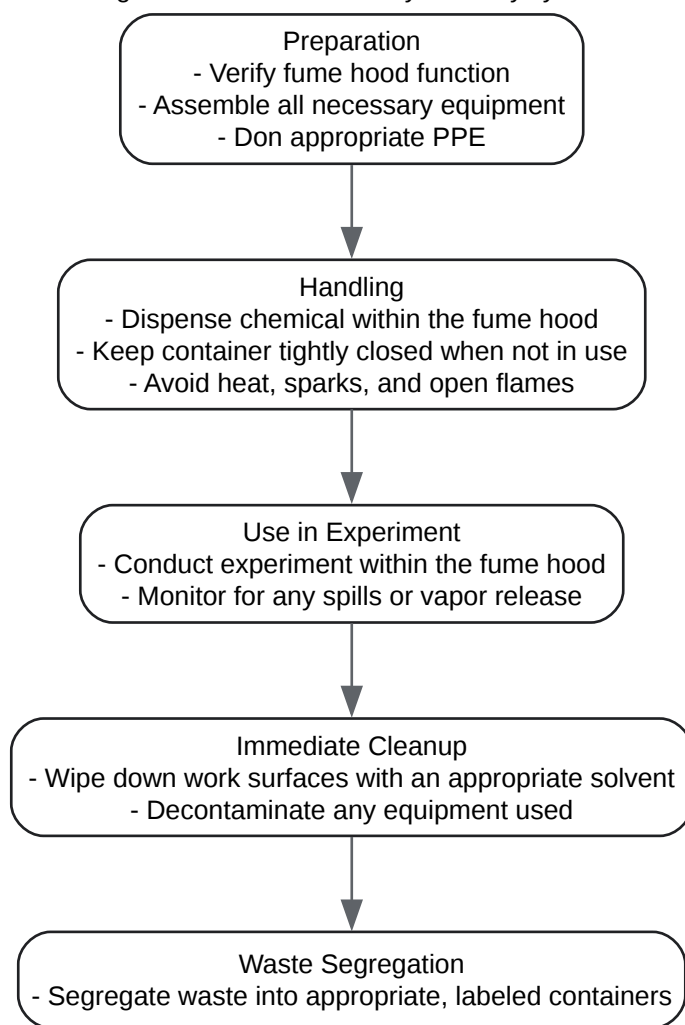
Glove Material	Diethyl Ether Breakthrough Time (minutes)	General Recommendation for Ethers
Nitrile	~14 ^[6]	Suitable for splash protection; change immediately upon contact.
Neoprene	~10 ^[6]	Similar to nitrile; suitable for splash protection.
Latex	~10 ^[6]	Not recommended due to poor chemical resistance and potential for allergies.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1-Methoxy-1-methylcyclohexane** is crucial for minimizing risks.

Workflow for Handling 1-Methoxy-1-methylcyclohexane

Handling Workflow for 1-Methoxy-1-methylcyclohexane



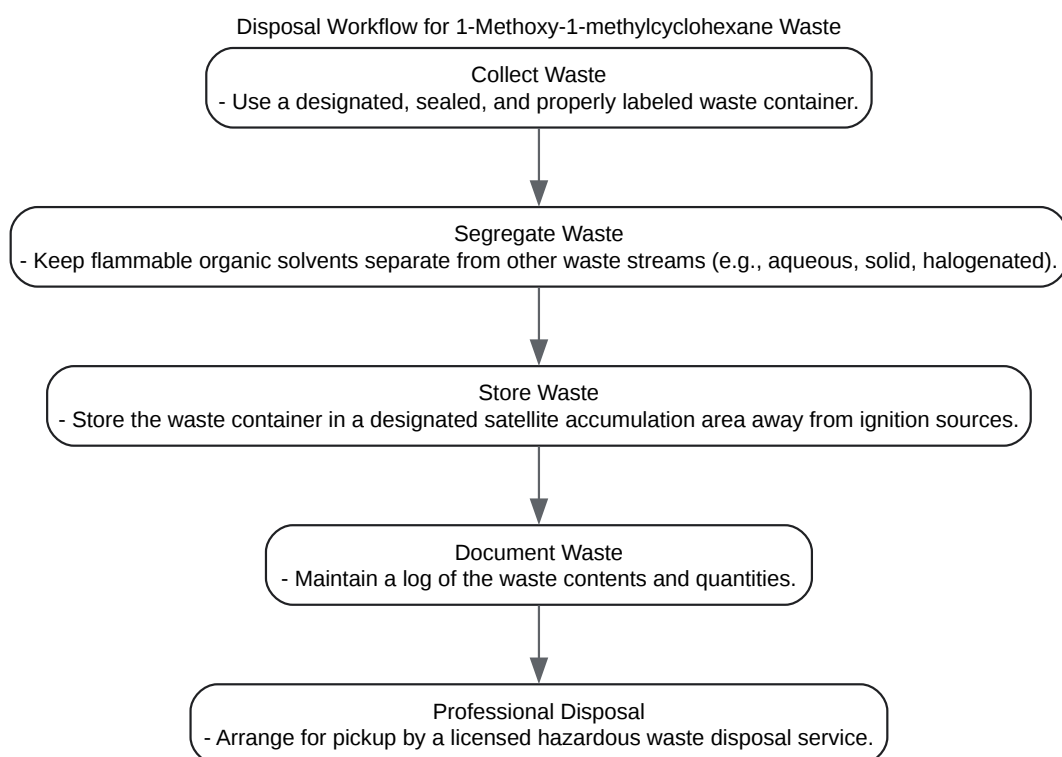
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Caption: A stepwise workflow for the safe handling of **1-Methoxy-1-methylcyclohexane** in a laboratory setting.

Disposal Plan: Step-by-Step Guide

Proper disposal of **1-Methoxy-1-methylcyclohexane** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow for 1-Methoxy-1-methylcyclohexane Waste



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Caption: A procedural flowchart for the safe disposal of **1-Methoxy-1-methylcyclohexane** waste.

Quantitative Data Summary

The following table summarizes key quantitative data for **1-Methoxy-1-methylcyclohexane**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[7][8]
Molecular Weight	128.21 g/mol	[7][8]
Boiling Point	148 °C	[7]
Occupational Exposure Limits	No specific OSHA PEL or NIOSH REL. Follow guidelines for similar solvents like Methylcyclohexane (NIOSH REL: 400 ppm TWA).	[9][10][11][12]

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